

Safeguarding Your Research: A Comprehensive Guide to Handling **delta-Nonalactone**

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Compound of Interest

Compound Name: *delta-Nonalactone*

Cat. No.: *B1583773*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **delta-Nonalactone**, including detailed operational and disposal plans. By offering procedural, step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

Physical and Chemical Properties

Understanding the physical and chemical properties of **delta-Nonalactone** is the first step in safe handling. This data is crucial for risk assessment and for designing appropriate experimental and safety protocols.

Property	Value
CAS Number	3301-94-8 [1] [2]
Molecular Formula	C9H16O2 [1] [2]
Molecular Weight	156.22 g/mol [1] [2]
Appearance	Colorless to yellow liquid [1] [2]
Boiling Point	115-116 °C @ 2 mm Hg [3] [4]
Flash Point	>110°C (>230°F) [1] [2]
Density	0.980 - 0.986 g/mL at 25°C [1] [2]
Vapor Pressure	0.02 mm Hg at 25 °C [5]
Solubility	Information not readily available, but it is immiscible with water. [5]
Stability	Stable under recommended storage conditions. [2] [6]

Hazard Identification and Personal Protective Equipment (PPE)

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **delta-Nonalactone** is not classified as a hazardous substance or mixture.[\[2\]](#)[\[5\]](#)[\[6\]](#) However, observing good industrial hygiene practices is essential.[\[6\]](#)

Engineering Controls:

- Ensure adequate ventilation. Good general ventilation, typically 10 air changes per hour, should be used.[\[6\]](#) If applicable, use process enclosures or local exhaust ventilation to maintain airborne levels below recommended exposure limits.[\[6\]](#)

Personal Protective Equipment (PPE):

PPE Type	Specifications
Eye/Face Protection	Wear splash-proof safety glasses or goggles. [7]
Hand Protection	Wear chemically resistant gloves, such as Nitrile rubber. [2]
Skin and Body Protection	Wear a complete suit protecting against chemicals. The resistance of the protective clothing to chemicals should be ascertained with the respective supplier. [2]
Respiratory Protection	Generally not required. [7] However, if ventilation is inadequate, wear respiratory protection. [2] [8] Avoid inhaling concentrated vapors. [7]

Operational Plan for Handling and Storage

A systematic approach to handling and storage is critical to maintaining a safe laboratory environment.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Ensure the container is properly labeled with the chemical name and any hazard warnings.

2. Handling:

- Avoid contact with skin and eyes.[\[2\]](#)
- Avoid inhalation of vapor or mist.[\[2\]](#)
- Handle in accordance with good industrial hygiene and safety practices.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[6\]](#)

3. Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[2]
- Store away from incompatible materials, such as strong oxidizing agents.[2][6]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[2]
- Recommended packaging materials include glass, plastic, aluminum, or phenolic lined steel. [6]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2][9]
Skin Contact	Remove contaminated clothing. Rinse skin with cool water then wash with plenty of mild soap and warm water.[2]
Inhalation	Move the person into fresh air.[2][9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[2]

Spill and Leak Procedures:

Small Spills:

- Wipe up with absorbent material (e.g., cloth, fleece).[6]
- Clean the surface thoroughly to remove residual contamination.[6]

Large Spills:

- Stop the flow of material if it is safe to do so.[6]
- Dike the spilled material.[6]
- Absorb with inert material such as vermiculite, dry sand, or earth and place into containers for disposal.[5][6]
- Following product recovery, flush the area with water.[6]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Special Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.[2]

Disposal Plan

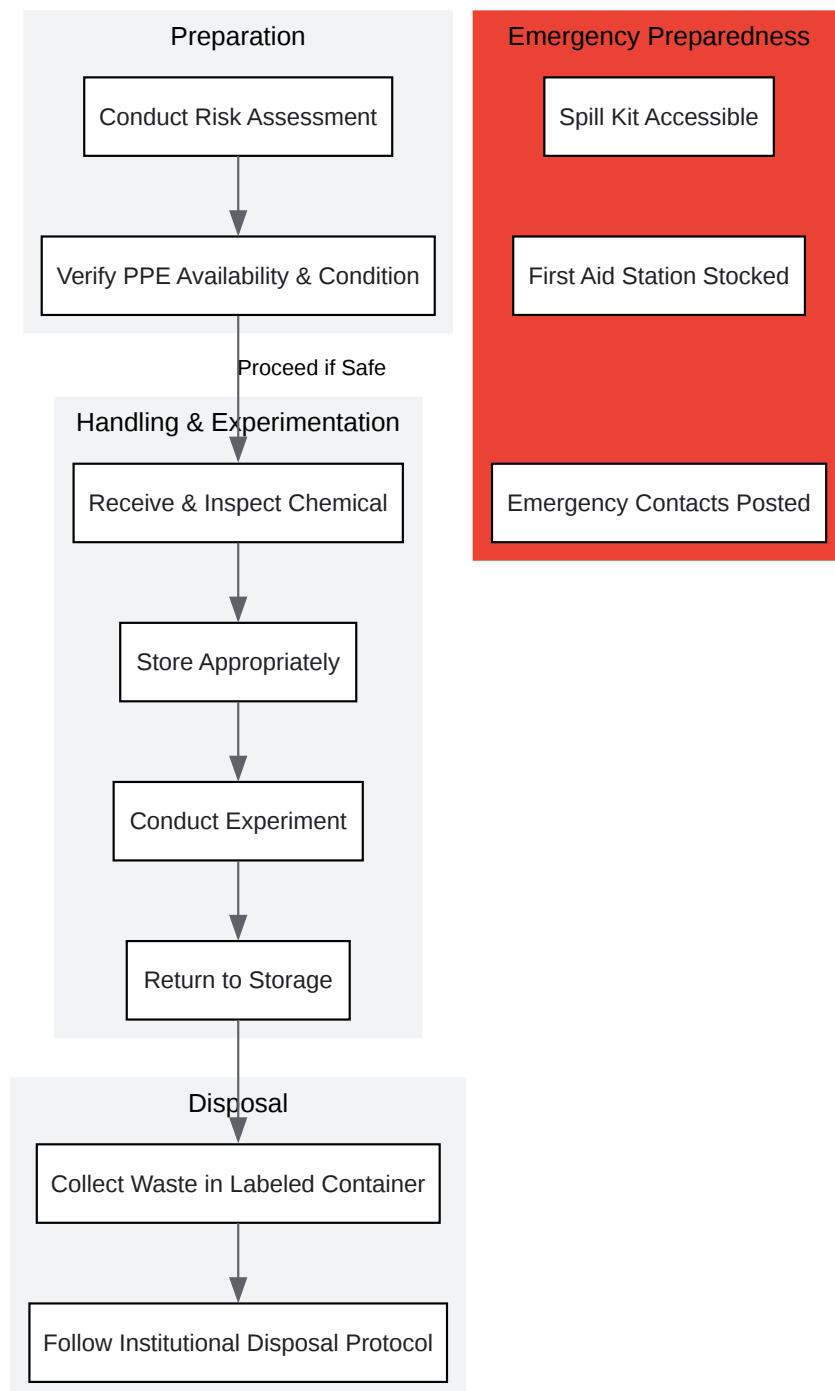
Proper disposal of **delta-Nonalactone** and its containers is essential to prevent environmental contamination.

- Dispose of waste and residues in accordance with local authority requirements.[6]
- Collect and reclaim or dispose of in sealed containers at a licensed waste disposal site.[6]
- Do not let the product enter drains.[2]
- Empty containers may retain some product residues and should be taken to an approved waste handling site for recycling or disposal.[6]

Experimental Workflow & Safety Checkpoints

The following diagram illustrates the logical workflow for handling **delta-Nonalactone**, incorporating key safety checkpoints at each stage.

Workflow for Handling delta-Nonalactone

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Caption: Logical workflow for the safe handling and disposal of **delta-Nonalactone**.

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